

Application Notes: Quantification of Nicotinamide Riboside in Cell Lysates

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Compound of Interest

Compound Name: Nicotinamide Riboside

Cat. No.: B073573

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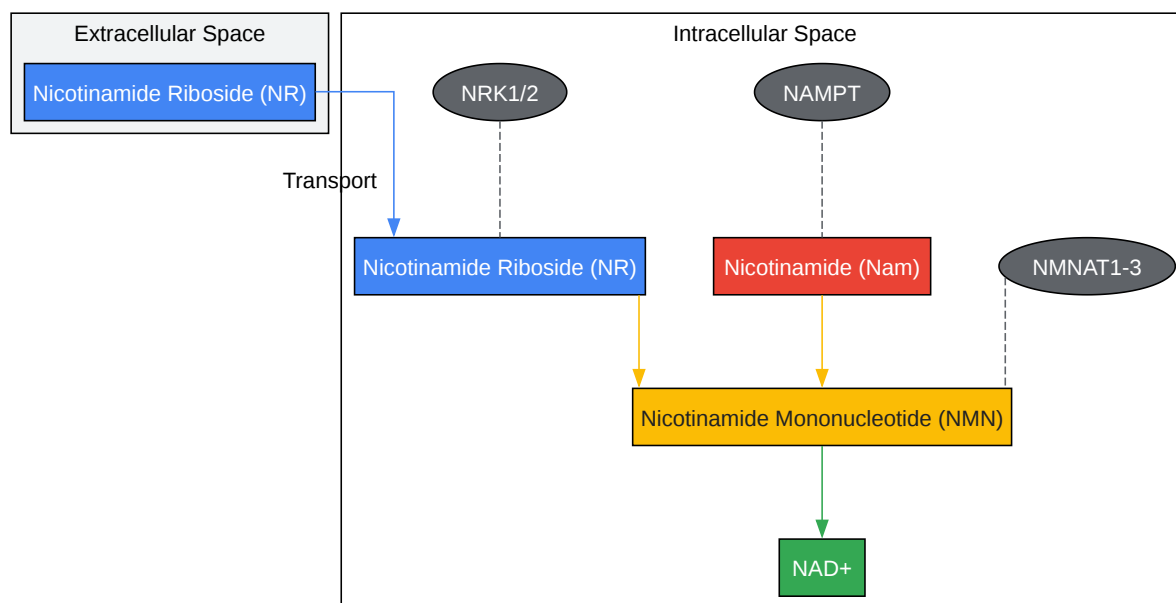
Introduction

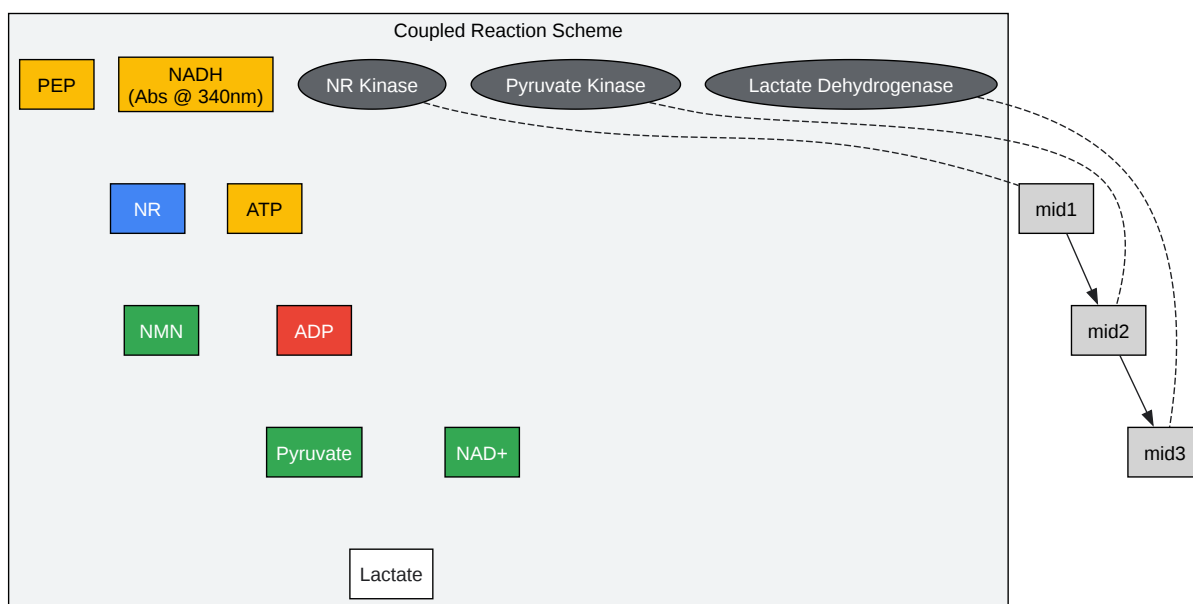
Nicotinamide Riboside (NR) is a pyridine-nucleoside form of vitamin B3 and a well-established precursor to Nicotinamide Adenine Dinucleotide (NAD⁺).^{[1][2][3]} NAD⁺ is a critical coenzyme in all living cells, essential for cellular metabolism through redox reactions and as a substrate for enzymes like sirtuins and Poly (ADP-ribose) polymerases (PARPs) that regulate key cellular processes such as DNA repair, gene expression, and signaling.^{[1][3][4][5][6]} Given that cellular NAD⁺ levels decline with age and in certain pathological conditions, NR supplementation is a common strategy to boost the NAD⁺ pool.^{[3][7]} Therefore, accurate quantification of intracellular NR and the broader NAD⁺ metabolome is crucial for researchers in metabolic diseases, aging, and drug development.

This document provides detailed protocols for the quantification of NR in cell lysates using three common analytical techniques: Liquid Chromatography-Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography (HPLC), and Enzymatic Assays.

Signaling Pathway: NR to NAD⁺ Synthesis

NR is primarily utilized through the NAD⁺ salvage pathway.^{[3][8]} It is transported into the cell and phosphorylated by **nicotinamide riboside** kinases (NRK1/2) to form nicotinamide mononucleotide (NMN).^{[3][5]} NMN is then converted to NAD⁺ by NMN adenylyltransferases (NMNATs).^{[3][5]} This pathway efficiently bypasses the rate-limiting enzyme NAMPT, which converts nicotinamide (Nam) to NMN.^[3]





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